

Safeguarding Health and Environment: Proper Disposal of T-1105 (Favipiravir)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **T-1105**

Cat. No.: **B1682577**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **T-1105**, also known as Favipiravir, ensuring compliance and minimizing risk.

Core Disposal Procedures

The primary methods for the disposal of **T-1105** involve professional chemical destruction services. It is crucial to avoid environmental contamination by preventing the chemical from entering drains or sewer systems.[\[1\]](#)

Recommended Disposal Methods:

- Licensed Chemical Destruction Plant: The most appropriate method for disposing of **T-1105** is to send it to a licensed chemical destruction facility.[\[1\]](#)
- Controlled Incineration: An alternative is controlled incineration equipped with flue gas scrubbing to manage emissions.[\[1\]](#)

Key Prohibitions:

- Do not discharge **T-1105** into sewer systems.[\[1\]](#)
- Do not contaminate water, foodstuffs, animal feed, or seeds with **T-1105** during storage or disposal.[\[1\]](#)

Handling and Storage Prior to Disposal

Proper handling and storage are paramount to ensure safety before the final disposal of **T-1105**.

Precaution	Description
Ventilation	Always handle T-1105 in a well-ventilated area. [1]
Personal Protective Equipment (PPE)	Wear suitable protective clothing, including chemical-impermeable gloves, to avoid skin and eye contact. [1]
Dust and Aerosol Prevention	Avoid the formation of dust and aerosols during handling. [1]
Ignition Sources	Use non-sparking tools and prevent fire caused by electrostatic discharge. [1]
Container Storage	Keep T-1105 in suitable, tightly closed containers in a dry, cool, and well-ventilated place for disposal. [1]
Incompatible Materials	Store T-1105 separately from foodstuff containers or incompatible materials. [1]

Accidental Release Measures

In the event of a spill or accidental release, the following steps should be taken:

- Ensure Adequate Ventilation: Immediately ensure the area is well-ventilated.[\[1\]](#)
- Remove Ignition Sources: Eliminate all sources of ignition from the vicinity.[\[1\]](#)
- Evacuate Personnel: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[1\]](#)
- Wear PPE: Use personal protective equipment, including chemical-impermeable gloves, and avoid contact with skin and eyes.[\[1\]](#)

- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Collection and Disposal: Collect and arrange for disposal. Keep the spilled chemical in suitable, closed containers. Use spark-proof tools and explosion-proof equipment for collection. Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[1\]](#)

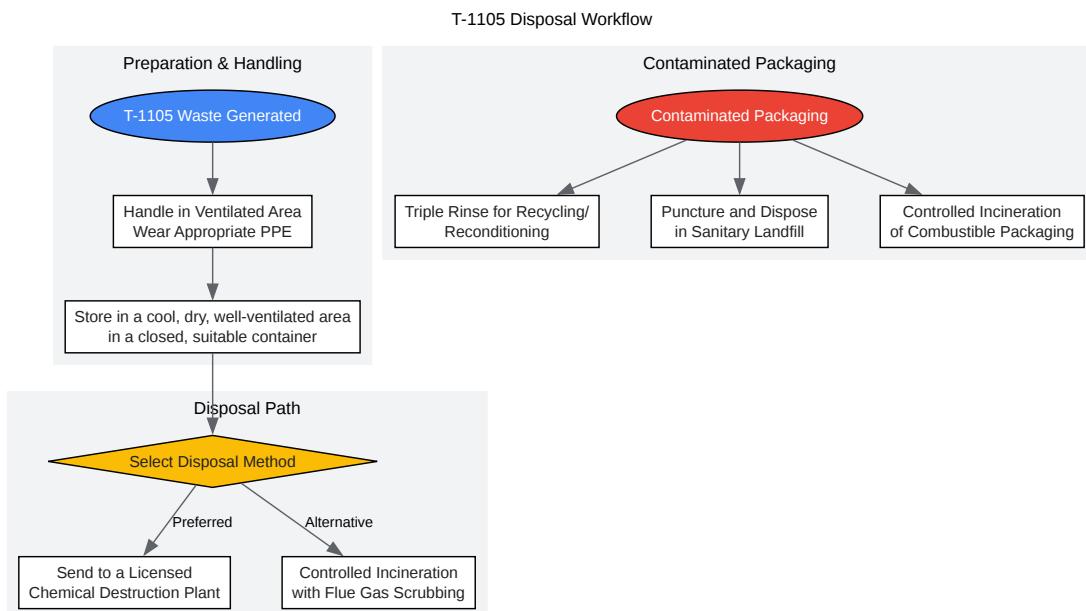
Contaminated Packaging Disposal

The packaging that has contained **T-1105** must also be handled and disposed of correctly.

- Triple Rinse: Containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[\[1\]](#)
- Puncture and Landfill: Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[\[1\]](#)
- Incineration: For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[\[1\]](#)

T-1105 Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **T-1105**.



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Caption: Workflow for the proper disposal of **T-1105** and its contaminated packaging.

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References

- 1. [chemicalbook.com](https://www.chemicalbook.com) [chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Health and Environment: Proper Disposal of T-1105 (Favipiravir)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1682577#t-1105-proper-disposal-procedures>

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